

A Comparative Guide to In-Vitro Dissolution of Common Calcium Salt Formulations

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Compound of Interest

Compound Name: Calcium bromolactobionate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in-vitro dissolution characteristics of various calcium salt formulations commonly used in pharmaceuticals and dietary supplements. The information presented is collated from a range of scientific studies, offering insights into the performance of different calcium salts under simulated physiological conditions. This document is intended to assist researchers and formulation scientists in the selection of appropriate calcium sources for drug development and supplementation.

Comparative Dissolution Data of Calcium Salts

The dissolution of calcium salts is a critical factor influencing their bioavailability. The following table summarizes quantitative data from various in-vitro studies, highlighting the percentage of calcium dissolved under different pH conditions, simulating the environments of the stomach and small intestine.

Calcium Salt	Dissolution Medium (pH)	Time (minutes)	Calcium Dissolved (%)	Reference
Calcium Carbonate	pH 1.5 (Simulated Gastric Fluid)	60	56 - 100% (Varies widely between preparations)	[1]
	pH 6.9 (Simulated Intestinal Fluid)	60	0.67 ± 0.8%	[1]
	pH 1.2	10	99.7%	[1]
	pH 6.8	360	10.9%	[1]
Calcium Citrate	pH 1.5 (Simulated Gastric Fluid)	60	High (Independent of pH)	[1]
	pH 7.0 (Simulated Intestinal Fluid)	-	Forms significantly higher levels of soluble complex compared to calcium phosphate	[2][3]
Calcium Phosphate (Dicalcic Phosphate)	pH 1.5 (Simulated Gastric Fluid)	60	High	[1]
	(Tricalcium Phosphate, Tetracalcium Phosphate, Hydroxyapatite)	pH 6.2 or 7.2	-	Solubility decreases in the order: tetracalcium phosphate > tricalcium phosphate > hydroxyapatite.

			Precipitates extensively at pH 7.0.	
Calcium Lactogluconate	pH 1.5 - 6.9	60	95 - 115% (Independent of pH)	[1]
Calcium Acetate	pH 1.5 (Simulated Gastric Fluid)	60	High	[1]
Calcium Gluconate	Aqueous Medium	-	Readily dissociates to yield Ca ²⁺ ions	[5][6]

Key Observations:

- Calcium Carbonate: Demonstrates highly pH-dependent dissolution, with excellent dissolution in acidic environments simulating the stomach, but very poor dissolution in the neutral to alkaline conditions of the small intestine.[1] The dissolution rate of different calcium carbonate preparations can vary significantly.[1]
- Calcium Citrate: Exhibits dissolution that is largely independent of pH, making it a more consistently soluble source of calcium throughout the gastrointestinal tract.[1][7] It forms soluble complexes at intestinal pH.[2][3]
- Calcium Phosphate: The solubility of calcium phosphates is complex and pH-dependent, generally being more soluble in acidic conditions.[8][9][10] More basic salts like hydroxyapatite are less soluble than more acidic salts like dicalcium phosphate.[8]
- Calcium Lactogluconate and Calcium Citrate: Among the salts tested in one study, these showed the best dissolution velocities, which were independent of the solution's pH.[1]
- Calcium Gluconate: While specific dissolution rate data is less prevalent in the comparative studies found, it is known to readily dissociate in aqueous solutions, making calcium ions available.[5][6] Its bioavailability is also influenced by its crystalline form, with finer particles leading to faster dissolution.[11]

Standard In-Vitro Dissolution Testing Protocol for Calcium Supplements

The following is a generalized experimental protocol for conducting in-vitro dissolution studies of calcium salt formulations, based on common methodologies cited in the literature.[\[12\]](#)[\[13\]](#)
[\[14\]](#)

1. Materials and Apparatus:

- Dissolution Apparatus: USP Apparatus 2 (Paddles).
- Dissolution Medium:
 - Simulated Gastric Fluid: 0.1 N Hydrochloric Acid (HCl), pH ~1.2.
 - Simulated Intestinal Fluid: pH 6.8 buffer (e.g., phosphate buffer).
- Temperature: 37 ± 0.5 °C.
- Rotation Speed: 50-75 rpm.
- Calcium Salt Formulations: Tablets or capsules of different calcium salts.
- Analytical Equipment: Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma (ICP) spectrometer for calcium quantification.

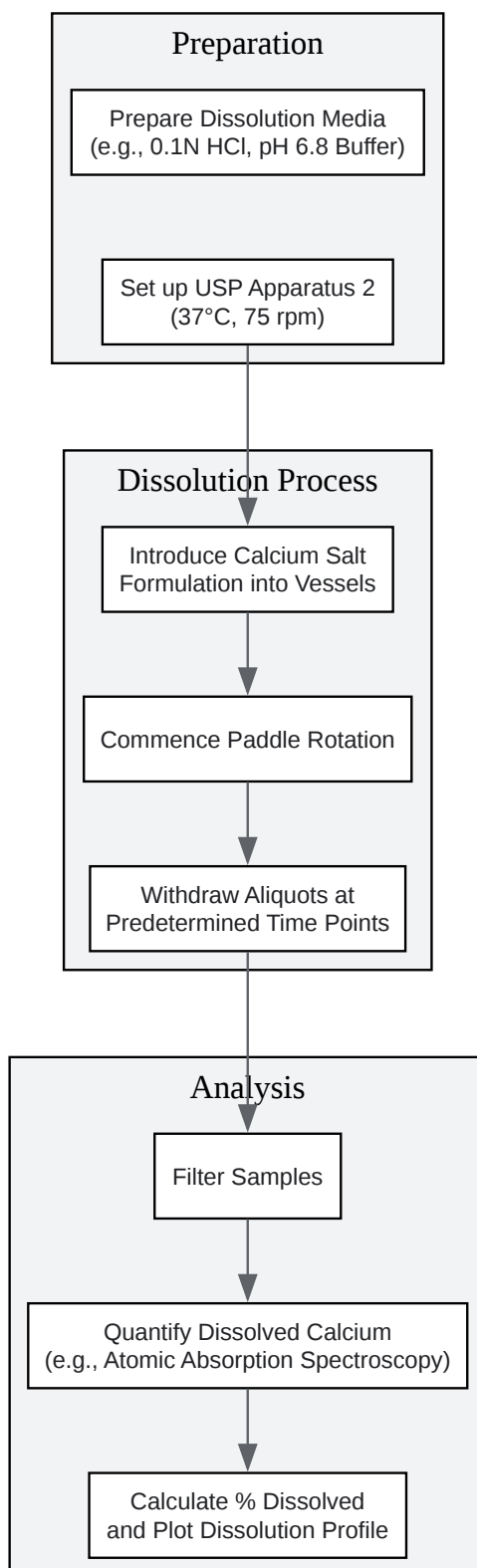
2. Procedure:

- Medium Preparation: Prepare the required volumes of simulated gastric and intestinal fluids.
- Apparatus Setup: Set up the dissolution apparatus, ensuring the temperature is maintained at 37 ± 0.5 °C.
- Dissolution Run:
 - Place one tablet or capsule of the calcium salt formulation into each dissolution vessel containing the dissolution medium.

- Start the paddle rotation at the specified speed.
- Sampling: Withdraw aliquots of the dissolution medium at predetermined time intervals (e.g., 5, 10, 15, 30, 45, 60 minutes).
- Sample Preparation: Filter the withdrawn samples promptly. Dilute the samples as necessary to fall within the analytical range of the quantification method.
- Calcium Quantification: Analyze the concentration of dissolved calcium in each sample using AAS or another suitable method.
- Data Analysis: Calculate the cumulative percentage of the labeled amount of calcium dissolved at each time point. Plot the dissolution profile (percentage of calcium dissolved vs. time).

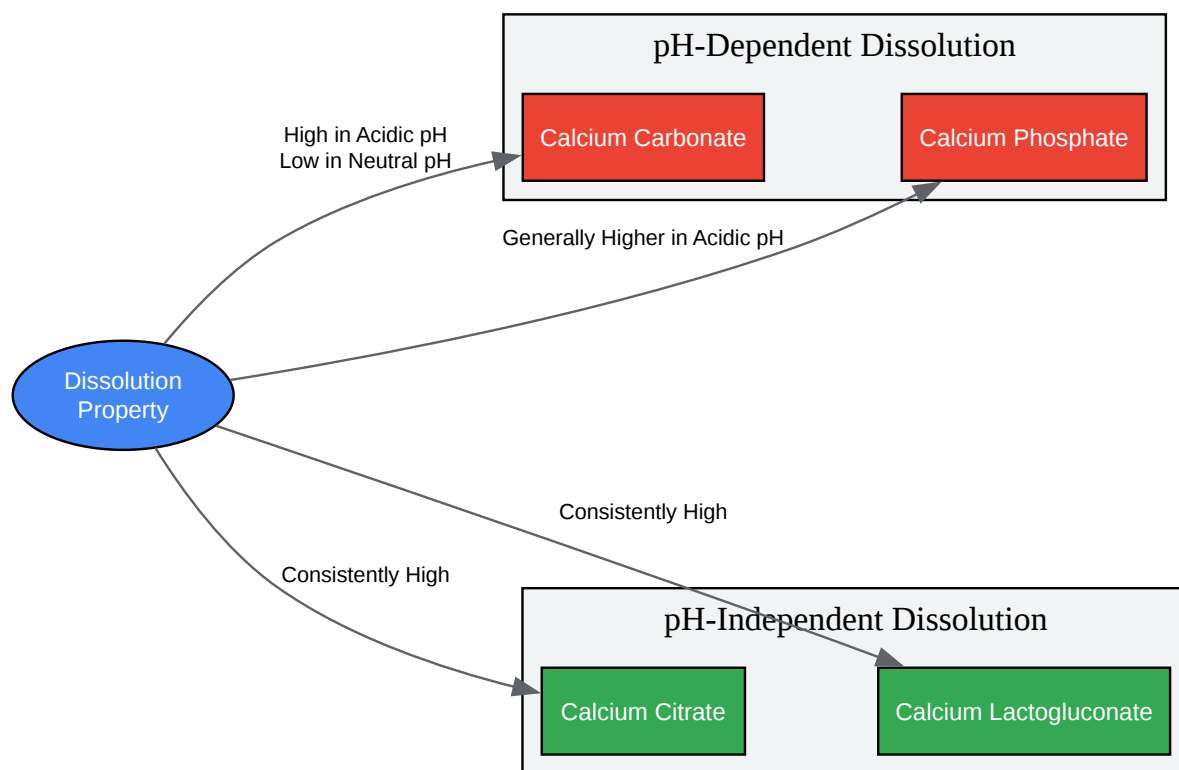
Visualizing Experimental and Logical Frameworks

To better illustrate the processes and comparisons involved in these studies, the following diagrams are provided.



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Caption: Experimental workflow for in-vitro dissolution testing of calcium salts.



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Caption: Logical comparison of calcium salt dissolution based on pH dependency.

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